

UNC2025 solubility in DMSO and other solvents

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Compound of Interest

Compound Name: UNC2025

Cat. No.: B612028

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Application Notes and Protocols for UNC2025

For Researchers, Scientists, and Drug Development Professionals

Introduction

UNC2025 is a potent and orally bioavailable dual inhibitor of MER proto-oncogene tyrosine kinase (MERTK) and Fms-like tyrosine kinase 3 (FLT3).[1][2][3][4][5] It has demonstrated significant therapeutic potential in preclinical models of various cancers, particularly acute leukemia.[2][6] This document provides detailed information on the solubility of **UNC2025** in various solvents, protocols for its preparation and use in in vitro and in vivo studies, and an overview of its targeted signaling pathways.

Physicochemical Properties

- Molecular Formula: $C_{28}H_{40}N_6O$ [1][4]
- Molecular Weight: 476.66 g/mol [1]
- Appearance: White to light yellow solid[1]

Solubility Data

UNC2025 exhibits varying solubility depending on the solvent. The following table summarizes the available quantitative data for **UNC2025** and its hydrochloride salt.

Solvent	UNC2025 Solubility	UNC2025 HCl Solubility	Notes
DMSO	100 mg/mL (209.79 mM)[1][7][8]	100 mg/mL (194.88 mM)[9]	Hygroscopic; use freshly opened DMSO. Ultrasonic treatment may be required to achieve maximum solubility.[1] Other sources report >23.9 mg/mL[10], 10 mg/mL[4], and 150 mg/mL[11].
Ethanol	30 mg/mL[4]	60 mg/mL[7][9]	Heating is recommended for the HCl salt.[11] One source indicates insolubility for the free base.[10]
DMF	30 mg/mL[4]	Not Found	
Water	Insoluble[7][9][12]	Insoluble	One source reports ≥ 6.09 mg/mL with ultrasonic treatment. [10]
PBS (pH 7.2)	0.1 mg/mL (in 1:9 Ethanol:PBS)[4]	Not Found	
Saline	High solubility of the HCl salt (38 μ g/mL)[3][13]	Not Found	
Corn Oil	≥ 2.5 mg/mL (in 10% DMSO, 90% Corn Oil) [1]	Not Found	

Experimental Protocols

Preparation of Stock Solutions

For In Vitro Experiments:

To prepare a high-concentration stock solution, dissolve **UNC2025** in fresh, anhydrous DMSO.

- Weigh the desired amount of **UNC2025** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of DMSO to achieve the desired concentration (e.g., for a 10 mM stock solution, add 209.8 μ L of DMSO to 1 mg of **UNC2025**).
- To aid dissolution, vortex the solution and/or use an ultrasonic bath.[\[1\]](#)[\[10\]](#) Gentle warming to 37°C for 10 minutes can also be applied.[\[10\]](#)
- Once fully dissolved, aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.
- Store stock solutions at -20°C or -80°C for long-term storage.[\[1\]](#)

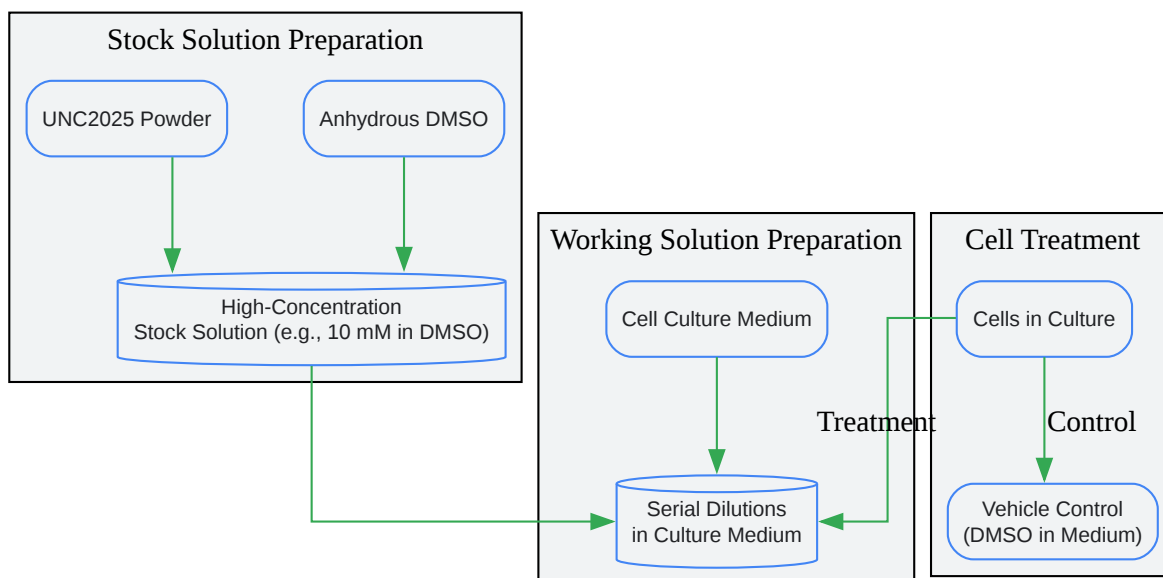
Note on DMSO: DMSO is hygroscopic and can absorb moisture from the air, which can impact the solubility of compounds.[\[1\]](#)[\[9\]](#) It is crucial to use freshly opened or properly stored anhydrous DMSO.

Preparation of Working Solutions for Cell-Based Assays

For cell-based assays, the final concentration of DMSO should be kept low (typically $\leq 0.5\%$) to avoid solvent-induced cellular toxicity.[\[14\]](#)

- Thaw a frozen aliquot of the **UNC2025** DMSO stock solution.
- Perform serial dilutions of the stock solution in cell culture medium to achieve the desired final concentrations for your experiment.
- Ensure that the vehicle control (e.g., cells treated with medium alone) contains the same final concentration of DMSO as the experimental conditions.

Example Workflow for Preparing Working Solutions:



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Workflow for preparing **UNC2025** working solutions.

In Vivo Formulation Protocols

UNC2025 has high oral bioavailability.[3][6] Several formulations have been reported for in vivo studies.

Formulation 1: PEG300, Tween-80, and Saline[1][8]

This formulation yields a clear solution with a solubility of ≥ 2.5 mg/mL.

- Prepare a 10% DMSO stock solution of **UNC2025**.
- Add 40% PEG300 and mix until uniform.
- Add 5% Tween-80 and mix thoroughly.
- Add 45% saline to reach the final volume and mix until a clear solution is obtained.

Formulation 2: SBE- β -CD in Saline^[1]

This formulation also results in a clear solution with a solubility of ≥ 2.5 mg/mL.

- Prepare a 10% DMSO stock solution of **UNC2025**.
- Add 90% of a 20% SBE- β -CD solution in saline.
- Mix until the solution is clear.

Formulation 3: Corn Oil^[1]

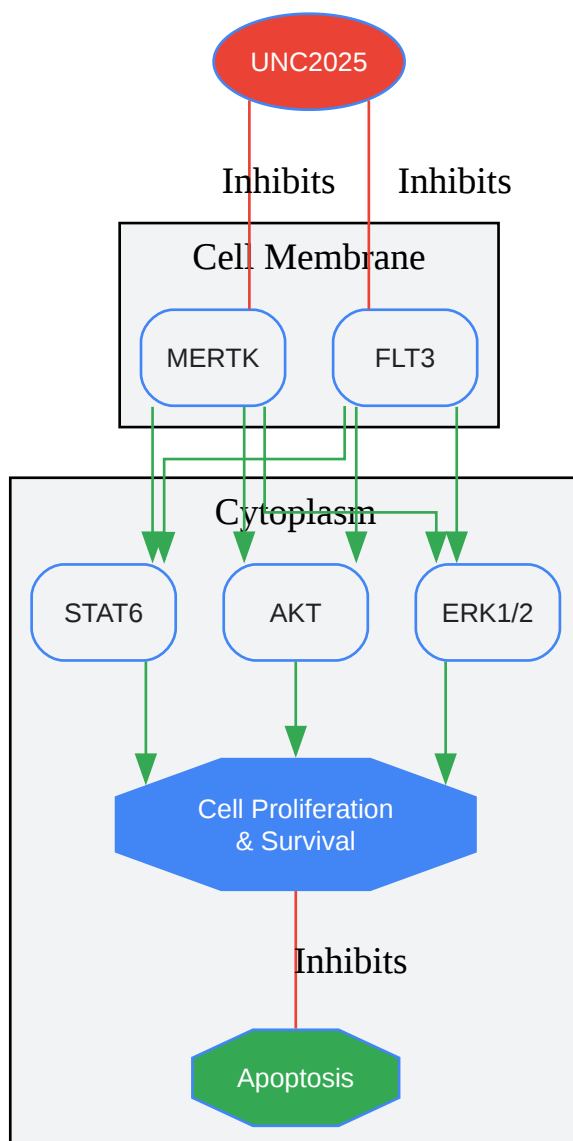
This formulation provides a solubility of ≥ 2.5 mg/mL.

- Prepare a 10% DMSO stock solution of **UNC2025**.
- Add 90% corn oil and mix thoroughly.

Mechanism of Action and Signaling Pathway

UNC2025 is a potent inhibitor of the receptor tyrosine kinases MERTK and FLT3.^{[1][2]} In various cancer cells, particularly leukemia, the aberrant expression and activation of MERTK and FLT3 drive pro-survival signaling pathways.^{[2][6]} Inhibition of these kinases by **UNC2025** leads to the downregulation of downstream signaling cascades, including the PI3K/AKT, MEK/ERK, and JAK/STAT pathways.^{[2][6][15]} This ultimately results in the induction of apoptosis, and the inhibition of proliferation and colony formation in cancer cells.^[6]

UNC2025 Signaling Pathway Diagram:



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UNC2025 inhibits MERTK and FLT3 signaling pathways.

Storage and Stability

- Solid Form: Store **UNC2025** powder at -20°C for up to 3 years.^[1]
- In Solvent: Store stock solutions in DMSO at -80°C for up to 2 years or at -20°C for up to 1 year.^[1] It is recommended to aliquot stock solutions to prevent degradation from repeated freeze-thaw cycles.^[1]

Safety Precautions

As with any chemical compound, appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses, should be worn when handling **UNC2025**. Work in a well-ventilated area. Refer to the manufacturer's Safety Data Sheet (SDS) for complete safety information.

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